

Technical Guide: Solubility of 1-Acetyl-3,5-dimethyl Adamantane in Organic Solvents

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Compound of Interest

Compound Name: 1-Acetyl-3,5-dimethyl Adamantane

Cat. No.: B1147207

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **1-Acetyl-3,5-dimethyl Adamantane**, a key intermediate in the synthesis of various adamantane derivatives. Due to its rigid, bulky, and lipophilic nature, understanding its solubility in different organic solvents is crucial for its application in organic synthesis, pharmaceutical development, and materials science. This document compiles available qualitative solubility data, presents a detailed experimental protocol for quantitative solubility determination, and provides a visual workflow for the experimental process.

Introduction

1-Acetyl-3,5-dimethyl Adamantane is a derivative of adamantane, a tricyclic hydrocarbon with a diamondoid structure. The adamantane cage imparts unique physicochemical properties to its derivatives, including high thermal stability, lipophilicity, and metabolic stability. These characteristics make adamantane-containing compounds valuable in drug discovery and materials science. The solubility of **1-Acetyl-3,5-dimethyl Adamantane** is a critical parameter for its handling, reaction setup, purification, and formulation. This guide aims to provide a technical resource for researchers working with this compound.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₂ O	[1][2]
Molecular Weight	206.32 g/mol	[1][2]
Appearance	White crystalline powder	
Melting Point	Not available	
Boiling Point	Not available	

Solubility Profile

Currently, limited quantitative data on the solubility of **1-Acetyl-3,5-dimethyl Adamantane** in a wide range of organic solvents is publicly available. The following table summarizes the qualitative solubility information gathered from various sources. It is important to note that "sparingly soluble" and "slightly soluble" are qualitative terms and the actual solubility can vary with temperature and the purity of both the solute and the solvent.

Table 1: Qualitative Solubility of **1-Acetyl-3,5-dimethyl Adamantane**

Solvent	Solubility
Water	Insoluble
Methanol	Soluble (with faint turbidity)
Chloroform	Sparingly Soluble
Ethyl Acetate	Slightly Soluble

This data is based on information for the closely related compound 1-Acetamido-3,5-dimethyladamantane, which is expected to have a similar solubility profile due to structural similarities.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **1-Acetyl-3,5-dimethyl Adamantane** in an organic solvent using the widely accepted isothermal

shake-flask method.

4.1. Materials and Equipment

- **1-Acetyl-3,5-dimethyl Adamantane** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- Calibrated pipettes

4.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **1-Acetyl-3,5-dimethyl Adamantane** to a series of vials. The excess solid is crucial to ensure that equilibrium with the saturated solution is achieved.
 - To each vial, add a known volume of the selected organic solvent.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired experimental temperature (e.g., 25 °C, 37 °C).

- Agitate the vials for a sufficient period to reach equilibrium. A typical duration is 24 to 72 hours. Preliminary studies may be required to determine the optimal equilibration time.
- Phase Separation:
 - Once equilibrium is reached, allow the vials to stand undisturbed in the constant temperature bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles. This step is critical to avoid overestimation of the solubility.
- Quantification:
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC or GC).
 - Prepare a series of standard solutions of **1-Acetyl-3,5-dimethyl Adamantane** of known concentrations in the same solvent.
 - Analyze the standard solutions and the diluted sample solution using a validated HPLC or GC method.
 - Construct a calibration curve by plotting the analytical signal (e.g., peak area) versus the concentration of the standard solutions.
 - Determine the concentration of **1-Acetyl-3,5-dimethyl Adamantane** in the diluted sample solution from the calibration curve.
- Calculation:
 - Calculate the solubility of **1-Acetyl-3,5-dimethyl Adamantane** in the chosen solvent using the following formula:

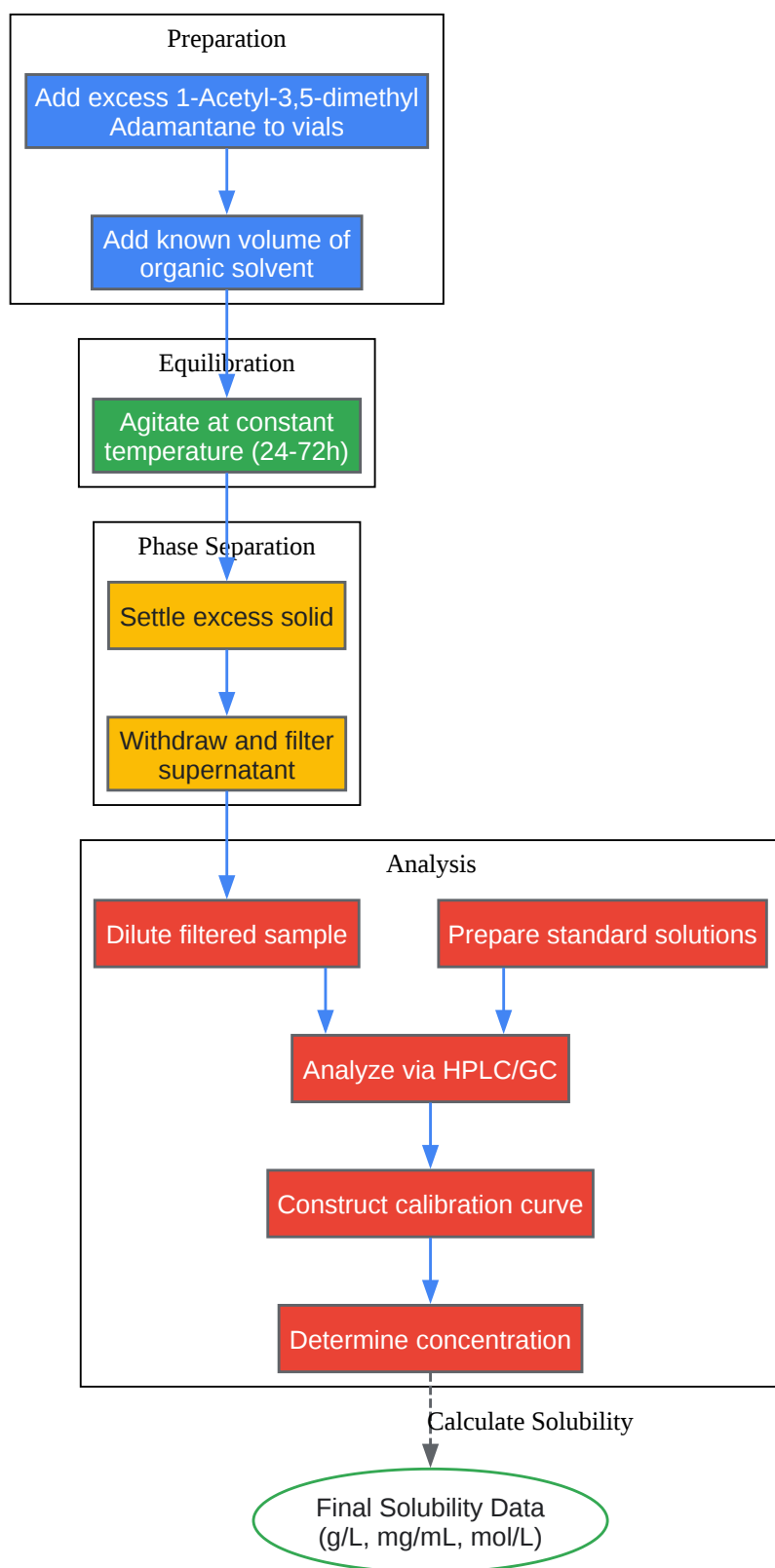
$$\text{Solubility (g/L)} = \text{Concentration from calibration curve (g/L)} \times \text{Dilution factor}$$

4.3. Data Reporting

The solubility should be reported in standard units such as grams per liter (g/L), milligrams per milliliter (mg/mL), or moles per liter (mol/L) at the specified temperature. It is recommended to perform the experiment in triplicate to ensure the reproducibility of the results.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **1-Acetyl-3,5-dimethyl Adamantane**.



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Caption: Workflow for determining the solubility of **1-Acetyl-3,5-dimethyl Adamantane**.

Conclusion

This technical guide has summarized the currently available solubility information for **1-Acetyl-3,5-dimethyl Adamantane** and provided a detailed, robust experimental protocol for its quantitative determination. The provided workflow visualization offers a clear and concise overview of the experimental steps. Accurate and comprehensive solubility data is paramount for the effective utilization of this compound in research and development. It is anticipated that the protocol outlined herein will facilitate the generation of such valuable data, thereby supporting advancements in the fields of medicinal chemistry and materials science.

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References

- 1. scbt.com [scbt.com]
- 2. Synthesis routes of 1-Acetyl-3,5-dimethyl Adamantane [benchchem.com]
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